

# Technical Guide: Quantum Efficiency of UV-123 Photostabilization

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: UV-123  
CAS No.: 122586-52-1  
Cat. No.: B570858

[Get Quote](#)

## Executive Summary

This technical guide provides a rigorous analysis of **UV-123** (industrially known as Tinuvin® 123), a non-basic Hindered Amine Light Stabilizer (HALS). Unlike UV absorbers that manage quantum yield via radiative decay (fluorescence), **UV-123** operates via the Denisov Cycle, a radical scavenging loop.

In this context, "Quantum Yield" (

) does not refer to photon emission, but rather to the Quantum Efficiency of Radical Scavenging (

) and the Quantum Yield of Stabilizer Photolysis (

). This guide outlines the chemical kinetics, the critical role of the amino-ether (NOR) functionality in acid-catalyzed systems, and a self-validating protocol for quantifying stabilization efficiency.

## Part 1: The Photophysics & Chemistry of UV-123 Molecular Identity and Basicity

**UV-123** is bis-(1-octyloxy-2,2,6,6-tetramethyl-4-piperidinyloxy) sebacate.<sup>[1][2]</sup> It belongs to the NOR HALS class (N-alkoxy hindered amines).

- Traditional HALS (e.g., UV-770): Contain a secondary amine (>N-H) or tertiary amine (>N-CH<sub>3</sub>). These are basic ( ) and react with acidic catalysts (e.g., p-toluenesulfonic acid) in coatings or acidic drug APIs, causing salt formation and deactivation.
- **UV-123** (NOR HALS): The nitrogen is hindered by an alkoxy group (>N-OR). This reduces the basicity significantly ( ), preventing acid-base interactions while maintaining radical scavenging capability.

## Defining "Quantum Yield" in HALS Context

For **UV-123**, we define the efficiency using two specific quantum yields:

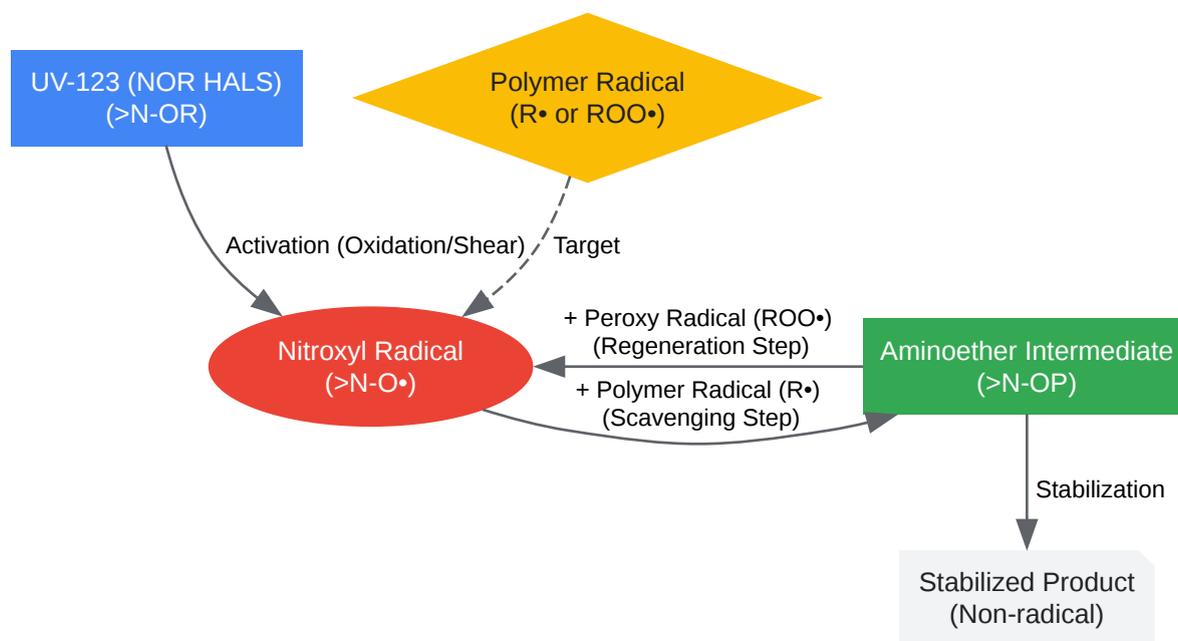
- Quantum Efficiency of Radical Scavenging ( ): The ratio of polymer/drug radicals deactivated per photon absorbed by the initiating chromophore.
- Quantum Yield of Stabilizer Degradation ( ): The probability that the **UV-123** molecule itself is destroyed per photon absorbed. A lower indicates higher persistence.

## Part 2: The Denisov Cycle (Mechanism)[3][4][5]

The efficacy of **UV-123** relies on the regenerative Denisov Cycle. Unlike UV absorbers which are "sinks" for energy, HALS are "traps" for matter (radicals). The NOR structure of **UV-123** allows it to enter the cycle directly as an active alkoxyamine species, bypassing the initial oxidation step required for traditional HALS.

## Pathway Visualization

The following diagram illustrates the activation and regeneration loop of **UV-123**.



[Click to download full resolution via product page](#)

Caption: The Denisov Cycle showing the regenerative conversion between Nitroxyl Radical and Aminoether species, allowing a single **UV-123** molecule to scavenge hundreds of radicals.

## Part 3: Experimental Protocol for Determining

To measure the quantum yield of photostabilization, one cannot simply measure fluorescence. One must measure the retardation of degradation kinetics relative to the absorbed photon flux.

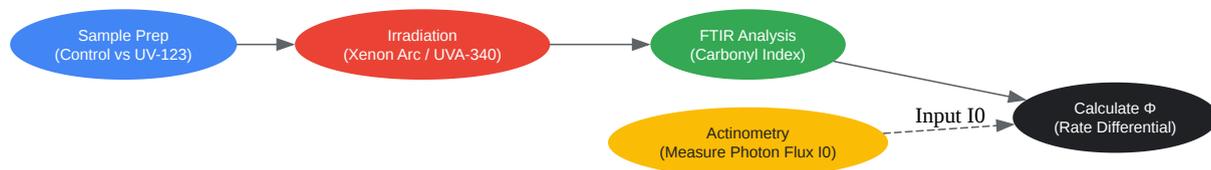
### Experimental Setup (ICH Q1B Compliant)

- Light Source: Xenon arc lamp with daylight filter (cutoff < 290 nm) or UVA-340 fluorescent lamps.
- Actinometry: Potassium Ferrioxalate actinometer (0.006 M) to determine absolute photon flux ( ).
- Sample Matrix: Polypropylene (PP) films or API-loaded solid dispersions (50 thickness).

## Step-by-Step Workflow

- Film Preparation:
  - Control: Polymer + Chromophore (e.g., Benzophenone as initiator) + No Stabilizer.
  - Test: Polymer + Chromophore + **UV-123** (0.1% w/w).
  - Reference: Polymer + Chromophore + UV-770 (Traditional HALS) for comparison.
- Irradiation & Actinometry:
  - Expose samples in a carousel reactor.
  - Simultaneously irradiate the ferrioxalate actinometer to calculate total photons ( ) incident on the sample area.
- Quantification of Degradation (Carbonyl Index):
  - Measure FTIR spectra at intervals ( hrs).
  - Track the Carbonyl Index (CI): Absorption at (degradation product) normalized to a reference peak (e.g., C-H stretch at ).
- Calculation of Quantum Efficiency: The "Quantum Yield of Stabilization" is derived from the difference in degradation rates.
  - : Rate of carbonyl formation in unstabilized control (mol/L/s).
  - : Rate of carbonyl formation in **UV-123** sample (mol/L/s).
  - : Rate of photon absorption by the initiating chromophore (Einstein/L/s).

## Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for determining Quantum Yield of Stabilization using chemical actinometry and FTIR spectroscopy.

## Part 4: Comparative Data & Performance

The following table summarizes the theoretical and observed performance of **UV-123** versus traditional stabilizers in an acid-catalyzed system (e.g., automotive clear coat or acidic drug formulation).

Metric	UV-123 (NOR HALS)	UV-770 (Traditional HALS)	UV-328 (Benzotriazole UVA)
Mechanism	Radical Scavenging (Cycle)	Radical Scavenging (Cycle)	Excited State Quenching
pKa (Basicity)	~ 4.5 (Low)	~ 9.0 (High)	N/A (Neutral)
Acid Interaction	Negligible	Forms Salts (Deactivation)	Negligible
(Efficiency)	High (>100 cycles/molecule)	Low in Acidic Media (<1)	N/A
Mode of Failure	Slow consumption by side reactions	Salt formation / Extraction	Physical loss / Photolysis

## Interpretation of Data

In non-acidic environments, UV-770 and **UV-123** have comparable radical scavenging efficiencies (

). However, in the presence of acidic species (catalysts, acid rain, or acidic APIs), the high basicity of UV-770 leads to protonation:

The protonated species cannot enter the Denisov cycle, effectively dropping

. **UV-123**, being non-basic, maintains its

in acidic environments.

## References

- BASF Corporation. (2019). Tinuvin® 123 Technical Data Sheet: Hindered Amine Light Stabilizer. Retrieved from
- Gijssman, P. (2008). Photostabilisation of Polymer Materials.
- International Conference on Harmonisation (ICH). (1996). Guideline Q1B: Photostability Testing of New Drug Substances and Products. Retrieved from
- Denisov, E. T. (1974). The Mechanism of Action of Hindered Amines as Polymer Stabilizers. Polymer Science U.S.S.R.
- Kuhn, H. J., et al. (2004). Chemical Actinometry (IUPAC Technical Report). Pure and Applied Chemistry, 76(12), 2105-2146. Retrieved from

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. UV-123 Light Stabilizer \(HALS\) for Research \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

- To cite this document: BenchChem. [Technical Guide: Quantum Efficiency of UV-123 Photostabilization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b570858#quantum-yield-of-uv-123-photostabilization\]](https://www.benchchem.com/product/b570858#quantum-yield-of-uv-123-photostabilization)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)